

# Proper Disposal Procedures for GET73

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## Compound of Interest

Compound Name: GET73

Cat. No.: B3031220

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Essential Safety and Logistical Information for the Disposal of **GET73**, an Investigational Drug.

This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **GET73**, a compound under investigation for the treatment of alcohol use disorder.[1] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

## Immediate Safety Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **GET73**. While a specific, publicly available SDS for **GET73** is not available, general principles for handling investigational new drugs and related chemical compounds should be strictly followed.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., Nitrile rubber with a thickness of  $\geq 0.35\text{mm}$ ). [2]
- **Body Protection:** A lab coat or chemical-resistant apron is required.
- **Respiratory Protection:** If there is a risk of generating aerosols or dust, use a properly fitted respirator.

### Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spills: Absorb spills with an inert material (e.g., sand, diatomite) and collect for disposal as hazardous waste.[3] Ensure adequate ventilation. Do not allow the product to enter drains.[3]

## Chemical and Physical Properties of GET73

**GET73**, also known as N-[(4-trifluoromethyl)benzyl]4-methoxybutyramide, is a negative allosteric modulator of the mGluR5 receptor.[1][4] It is structurally related to gamma-hydroxybutyric acid (GHB).[5][6]

Property	Value
IUPAC Name	4-methoxy-N-[[4-(trifluoromethyl)phenyl]methyl]butanamide
CAS Number	202402-01-5
Molecular Formula	C <sub>13</sub> H <sub>16</sub> F <sub>3</sub> NO <sub>2</sub>
Molar Mass	275.271 g·mol <sup>-1</sup>
Solubility	Soluble in DMSO

Source: PubChem, TargetMol[1][4]

## Step-by-Step Disposal Protocol

The disposal of **GET73** must be handled as hazardous chemical waste. Do not dispose of **GET73** down the drain or in regular trash.

### Experimental Protocol for Waste Segregation and Collection:

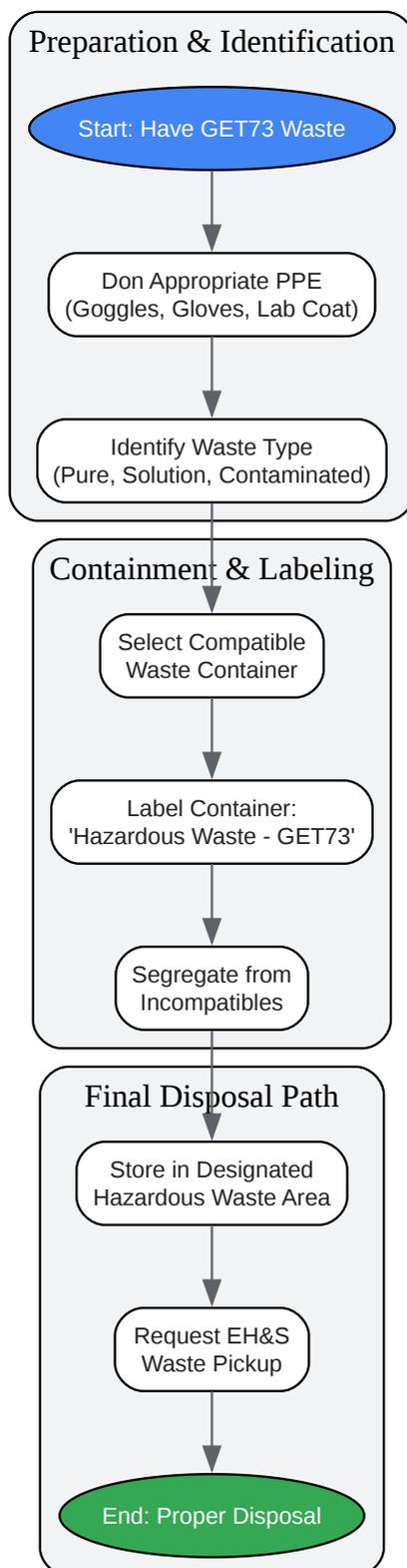
- **Identify Waste Type:** Determine if the waste is pure **GET73**, a solution, or contaminated lab supplies.
- **Select Compatible Container:** Use a designated, leak-proof hazardous waste container with a screw-on cap.<sup>[7]</sup> The original container is ideal if it is in good condition.<sup>[8]</sup><sup>[9]</sup> Do not use food containers.<sup>[8]</sup>
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**GET73** (N-[(4-trifluoromethyl)benzyl]4-methoxybutyramide)," and the approximate concentration and quantity.
- **Segregation:** Store the **GET73** waste container separately from incompatible materials such as strong acids and bases.<sup>[8]</sup> Utilize secondary containment to capture any potential leaks.<sup>[7]</sup>
- **Storage:** Keep the waste container in a designated, well-ventilated hazardous waste storage area.<sup>[7]</sup> Keep containers securely closed except when adding waste.<sup>[7]</sup>
- **Waste Pickup:** Arrange for collection by your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.<sup>[7]</sup><sup>[9]</sup> Do not exceed the maximum accumulation time or quantity limits set by your institution.<sup>[7]</sup>

### Disposal of Contaminated Materials:

- **Solid Waste:** Items such as gloves, absorbent paper, and pipette tips that are contaminated with **GET73** should be collected in a clearly labeled, sealed plastic bag and disposed of as hazardous solid waste.<sup>[7]</sup>
- **Sharps:** Contaminated needles, syringes, or broken glass must be placed in a designated sharps container for hazardous waste.<sup>[7]</sup>
- **Empty Containers:** Triple-rinse empty **GET73** containers with a suitable solvent.<sup>[10]</sup> Collect the rinsate as hazardous liquid waste.<sup>[10]</sup> After rinsing, the container may be disposed of in the regular trash, or preferably, reused for compatible waste.<sup>[10]</sup>

## Logical Flow for GET73 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **GET73** and associated waste.



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Caption: Workflow for the safe disposal of **GET73** waste.

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